

optimizing miliacin extraction yield millet

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Compound Focus: Miliacin

CAS No.: 5945-45-9

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Extraction Methods & Quantitative Data

The table below summarizes the core experimental data and optimized conditions for extracting **miliacin** and other valuable compounds from millet, as found in the literature.

Extraction Method	Target Compound	Optimized Conditions	Key Outcomes & Quantitative Data
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| **Liquefied Isobutane Extraction** [1] | **Miliacin** (and millet oil) | • **Extractant:** Liquefied Isobutane • **Process:** Raw material treated in extractor; refrigerant evaporated to separate extract [1]. | • **Yield:** Up to 2.97% (Poltavske Zolotyse variety) [1]. • **Miliacin Content:** 314.9 - 536.9 mg/100g of oil (Bila Altanka variety) [1]. • **Oil Characteristics:** High acid and peroxide numbers reported [1]. || **Microwave-Assisted Extraction (MAE)** [2] | Protein (from Foxtail Millet) | • **Microwave Power:** 960 W • **Time:** 66.14 seconds • **Solid-to-Solvent Ratio:** 0.1264 g/mL [2]. | • **Protein Recovery Yield:** 30.02 ± 0.97% [2]. • **Fold Increase:** 1.15-fold for raw, 1.52-fold for germinated millet [2]. • **Functionality:** Improved foaming, emulsifying, and digestibility properties [2]. || **Hydrothermal Extraction** [3] | Dietary Fiber (from Pearl Millet Bran) | • **Water-to-Solid Ratio:** 20:1 • **Temperature:** 90°C • **Time:** 15 minutes [3]. | • **Dietary Fiber Yield:** 74.5% (w/w) [3]. • **Bioactivity:** Total phenolic content of 4.24-4.32 mg GAE/g; DPPH reduction of 86.6-83.9% [3]. |

Detailed Experimental Protocols

Protocol: Liquefied Isobutane Extraction of Miliacin

This method is noted for its efficiency in extracting **miliacin** directly [1].

- **Sample Preparation:** Use whole millet seeds from a high-yielding variety (e.g., Bila Altanka or Poltavske Zolotyse). The raw material is loaded into a pressurized extractor.
- **Extraction:** Treat the raw material with liquefied isobutane, which is supplied from a pressure vessel into the extractor.
- **Separation:** After the extraction cycle, the mixture of solvent and dissolved millet oil is transferred to an evaporator.
- **Solvent Recovery & Extract Collection:** The pressure in the evaporator is reduced, causing the isobutane to vaporize, leaving behind the **miliacin**-rich millet oil extract. The gaseous solvent can be re-liquefied and recycled [1].

Protocol: Microwave-Assisted Protein Extraction

While optimized for protein, this method's efficiency suggests potential for adaptation to other compounds [2].

- **Sample Preparation:** Use foxtail millet. For enhanced yield, a germination pre-treatment can be applied.
- **Optimization Modeling:** An Artificial Neural Network (ANN) model trained with the Levenberg-Marquardt algorithm and optimized by a Genetic Algorithm (GA) can be used to determine precise parameters.
- **Extraction:** Subject the sample to microwaves at the optimized power (e.g., 960 W) for the optimized time (e.g., ~66 seconds) with the determined solid-to-solvent ratio.
- **Recovery:** Separate the extracted protein (or other target compound) from the solvent for analysis.

Troubleshooting Guide & FAQs

- **Problem:** Low **miliacin** extraction yield.
 - **Solution:** Verify the millet variety, as **miliacin** content varies significantly (e.g., Bila Altanka has nearly double that of Omriyane) [1]. Ensure the liquefied gas extraction system is tightly sealed

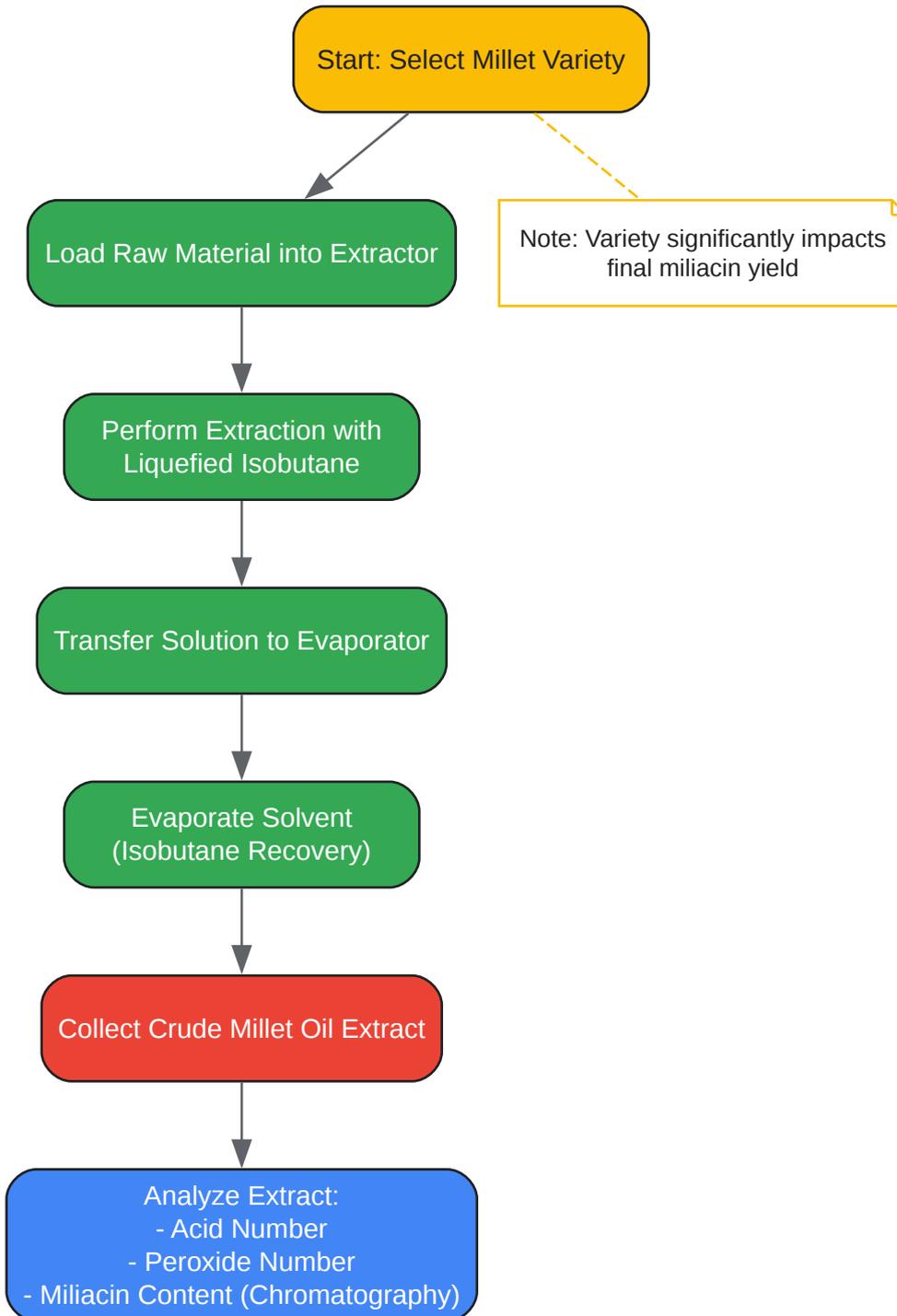
and operating at correct pressures to maintain the solvent in its liquid state.

- **Problem:** High acid and peroxide values in the final millet oil extract [1].
 - **Solution:** This may indicate oil degradation. Use fresher raw materials and consider incorporating an inert atmosphere (like Nitrogen) during extraction and storage to minimize oxidation.
- **Problem:** Inconsistent results with microwave-assisted extraction.
 - **Solution:** Ensure uniform particle size in the sample and consistent stirring (if applicable) to guarantee even microwave exposure. Precisely control the temperature and time as per the optimized model [2].

Miliacin Extraction & Analysis Workflow

The following diagram illustrates the core steps and decision points in the **miliacin** extraction and analysis process using the liquefied isobutane method.

Miliacin Extraction & Analysis Workflow



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Key Optimization Insights

- **Variety is Crucial:** The choice of millet variety is a primary factor. The **Bila Altanka** variety showed the highest concentration of **miliacin** (536.9 mg/100g oil), making it a superior candidate for extraction focused on this compound [1].
- **Emerging Techniques:** While liquefied isobutane is directly reported for **miliacin**, other methods like **Microwave-Assisted Extraction (MAE)** demonstrate high efficiency and improved functionality for millet proteins, representing a modern, optimized approach worth investigating further for various compounds [2].
- **Model-Based Optimization:** For complex methods like MAE, using computational models (e.g., **Artificial Neural Networks** coupled with **Genetic Algorithms**) can precisely identify optimal conditions beyond what traditional one-variable-at-a-time experiments can achieve [2].

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